

# Essential Safety and Logistical Information for Handling Methoxymethyl Ether (MOME)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MOME

Cat. No.: B1167445

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like Methoxymethyl ether (**MOME**). This document provides crucial, immediate safety and logistical information, including detailed operational and disposal plans, to foster a safe and compliant laboratory environment.

### Chemical Identity:

- Name: Methoxymethyl ether
- Abbreviation: **MOME**
- Synonyms: Dimethoxymethane, Methylal
- CAS Number: 109-87-5

Methoxymethyl ether is commonly used in organic synthesis as a protecting group for alcohols. While a valuable reagent, it presents several hazards that necessitate strict adherence to safety protocols.

## Hazard Identification and Quantitative Data

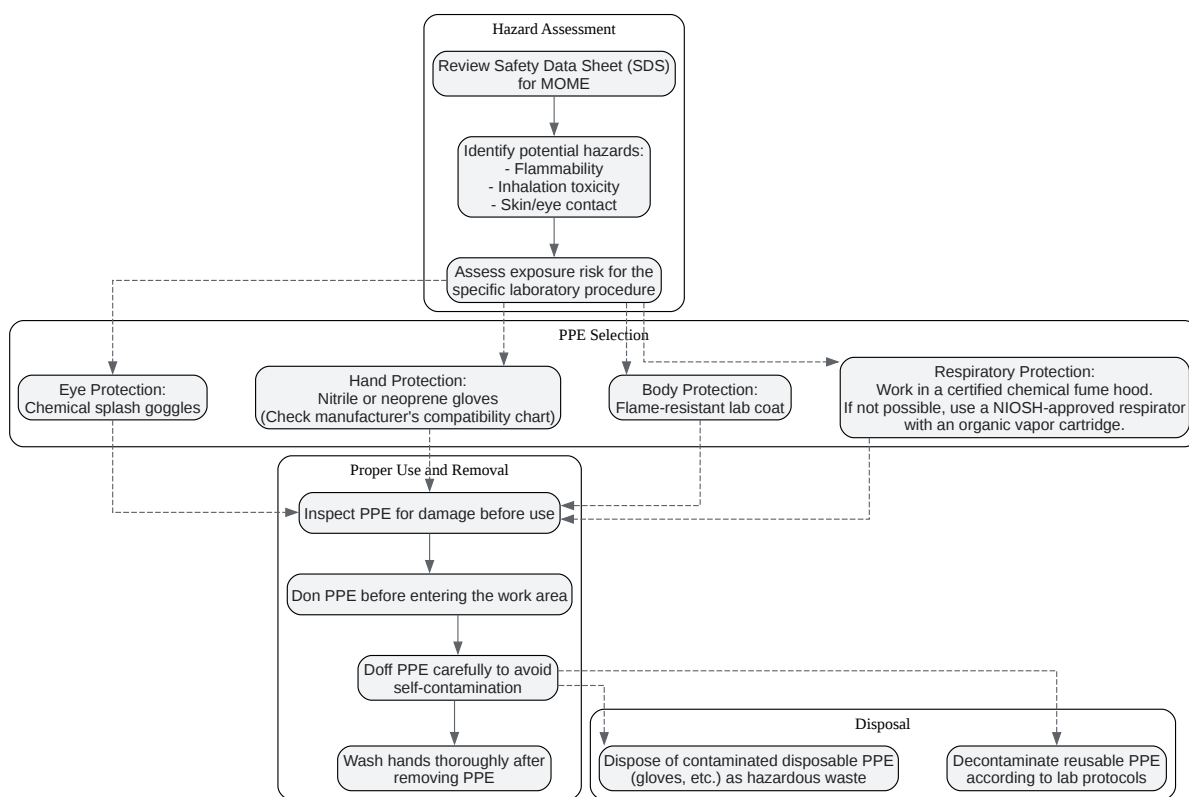
**MOME** is a flammable liquid and vapor that can cause serious eye irritation. It is also harmful if swallowed or inhaled and may cause respiratory irritation. The following table summarizes key quantitative data for **MOME** and related compounds, providing a basis for risk assessment.

Property	Value
Physical Properties of MOME	
Molecular Formula	C3H8O2
Molecular Weight	76.09 g/mol
Boiling Point	42 °C (108 °F)
Flash Point	-18 °C (0 °F) - closed cup
Density	0.86 g/mL at 25 °C
Occupational Exposure Limits (Proxy Data for Glycol Ethers)	
NIOSH REL (PGME)	TWA 100 ppm (360 mg/m <sup>3</sup> ), STEL 150 ppm (540 mg/m <sup>3</sup> ) <a href="#">[1]</a>
ACGIH TLV (PGME)	TWA 50 ppm, STEL 100 ppm
OSHA PEL ((2-MEP)**)	TWA 100 ppm (606 mg/m <sup>3</sup> ) <a href="#">[2]</a>

\*Propylene Glycol Monomethyl Ether \*\*((2-methoxymethylethoxy)propanol

## Personal Protective Equipment (PPE) Workflow

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against chemical exposure. The following workflow outlines the necessary steps for ensuring adequate protection when handling **MOME**.



[Click to download full resolution via product page](#)

**Caption:** Personal Protective Equipment (PPE) workflow for handling **MOME**.

## Operational Plan: Step-by-Step Guidance for a Typical Laboratory Procedure

This section provides a detailed protocol for the protection of an alcohol using **MOME**, a common application in organic synthesis. This procedure should be performed in a certified chemical fume hood.

### Experimental Protocol: Protection of a Primary Alcohol with **MOME**

Objective: To protect a primary alcohol (e.g., benzyl alcohol) using dimethoxymethane (**MOME**) and an acid catalyst.

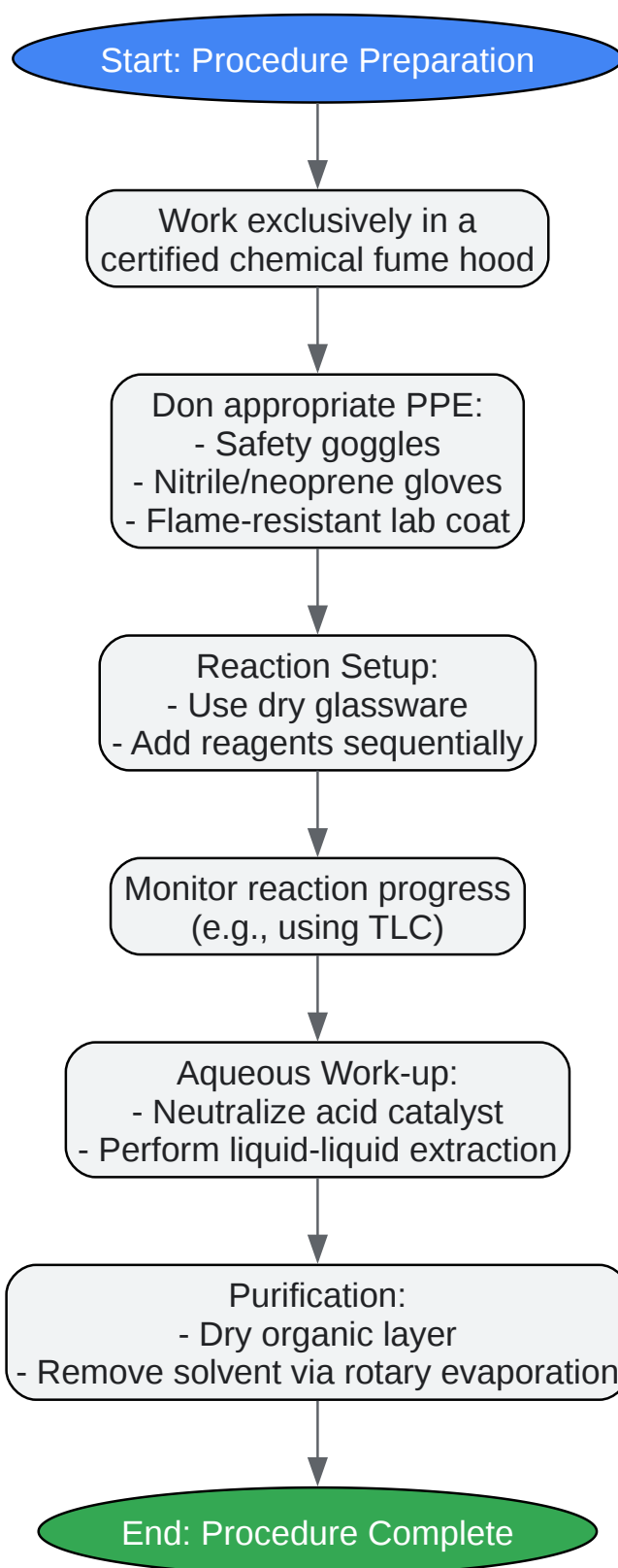
Materials:

- Benzyl alcohol
- Dimethoxymethane (**MOME**)
- p-Toluenesulfonic acid (PTSA) or other suitable acid catalyst
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Septa and needles
- Glassware for extraction and drying
- Rotary evaporator

#### Procedure:

- Preparation:
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Gather all necessary chemicals and equipment.
  - Don the appropriate PPE as outlined in the PPE workflow diagram.
- Reaction Setup:
  - To a dry round-bottom flask equipped with a magnetic stir bar, add the primary alcohol.
  - Dissolve the alcohol in anhydrous dichloromethane.
  - Add an excess of dimethoxymethane (**MOME**) to the solution.
  - Add a catalytic amount of p-toluenesulfonic acid (PTSA).
- Reaction Monitoring:
  - Stir the reaction mixture at room temperature.
  - Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up:
  - Once the reaction is complete, quench the reaction by adding saturated aqueous sodium bicarbonate solution to neutralize the acid catalyst.
  - Transfer the mixture to a separatory funnel.
  - Separate the organic layer from the aqueous layer.
  - Wash the organic layer sequentially with water and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Purification:
  - Filter the drying agent.
  - Concentrate the filtrate using a rotary evaporator to remove the solvent.
  - The resulting crude product can be purified further by column chromatography if necessary.



[Click to download full resolution via product page](#)

**Caption:** Step-by-step process for the safe handling of **MOME** during a typical laboratory procedure.

## Disposal Plan for MOME Waste

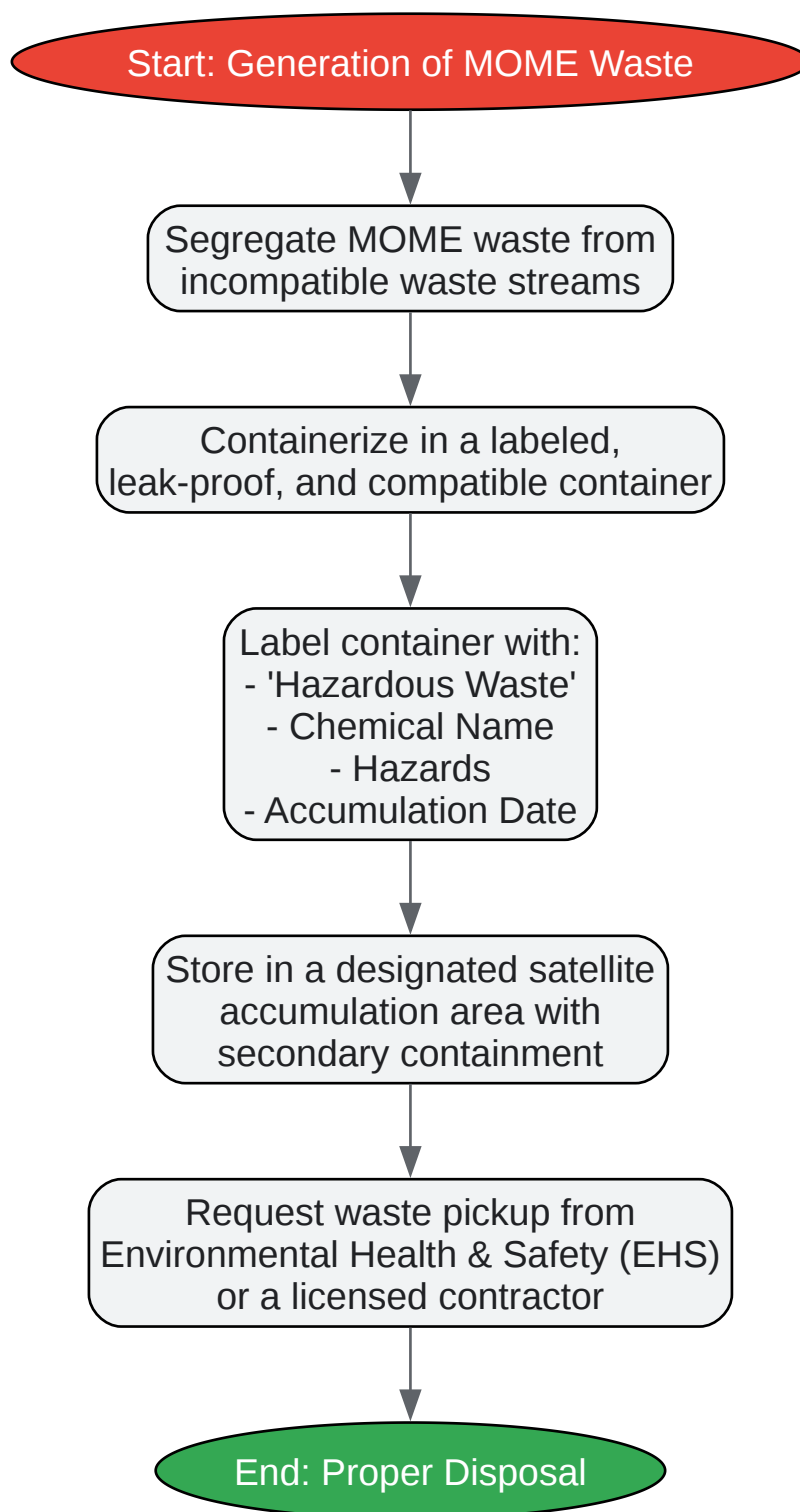
Proper disposal of **MOME** and **MOME**-contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance. All **MOME** waste is considered hazardous waste.

### Step-by-Step Disposal Procedure:

- Segregation:
  - Do not mix **MOME** waste with other waste streams unless they are compatible.
  - Keep liquid **MOME** waste separate from solid **MOME**-contaminated waste.
- Containerization:
  - Use a designated, leak-proof, and chemically compatible container for liquid **MOME** waste. Glass or polyethylene containers are generally suitable.
  - The container must be in good condition with a secure, tight-fitting lid.
  - For solid waste (e.g., contaminated gloves, paper towels, silica gel), use a designated, clearly labeled, and sealed waste bag or container.
- Labeling:
  - Label the hazardous waste container clearly with the words "Hazardous Waste," the full chemical name ("Methoxymethyl ether" or "Dimethoxymethane"), and the associated hazards (e.g., "Flammable," "Toxic").
  - Indicate the accumulation start date on the label.
- Storage:
  - Store the hazardous waste container in a designated satellite accumulation area within the laboratory.



- Ensure the storage area is well-ventilated and away from sources of ignition.
- Secondary containment should be used to prevent spills.
- Disposal Request:
  - Once the waste container is full or has been accumulating for the maximum allowable time per institutional and local regulations, arrange for pickup by the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Do not pour **MOME** waste down the drain.[\[3\]](#)



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nj.gov [nj.gov]
- 2. buyat.ppg.com [buyat.ppg.com]
- 3. web.mit.edu [web.mit.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methoxymethyl Ether (MOME)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167445#personal-protective-equipment-for-handling-mome]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

